

DMTr-TNA A(Bz)-amidite molecular weight and formula

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Compound of Interest

Compound Name: **DMTr-TNA A(Bz)-amidite**

Cat. No.: **B13705992**

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In-Depth Technical Guide: DMTr-TNA A(Bz)-amidite

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-Benzoyl-5'-O-(4,4'-dimethoxytrityl)- α -L-threofuranosyladenine-3'-O-(N,N-diisopropyl) phosphoramidite, commonly known as **DMTr-TNA A(Bz)-amidite**. It is a crucial building block in the synthesis of Threose Nucleic Acid (TNA), a synthetic analogue of DNA and RNA with significant potential in therapeutic and diagnostic applications.

Core Molecular Data

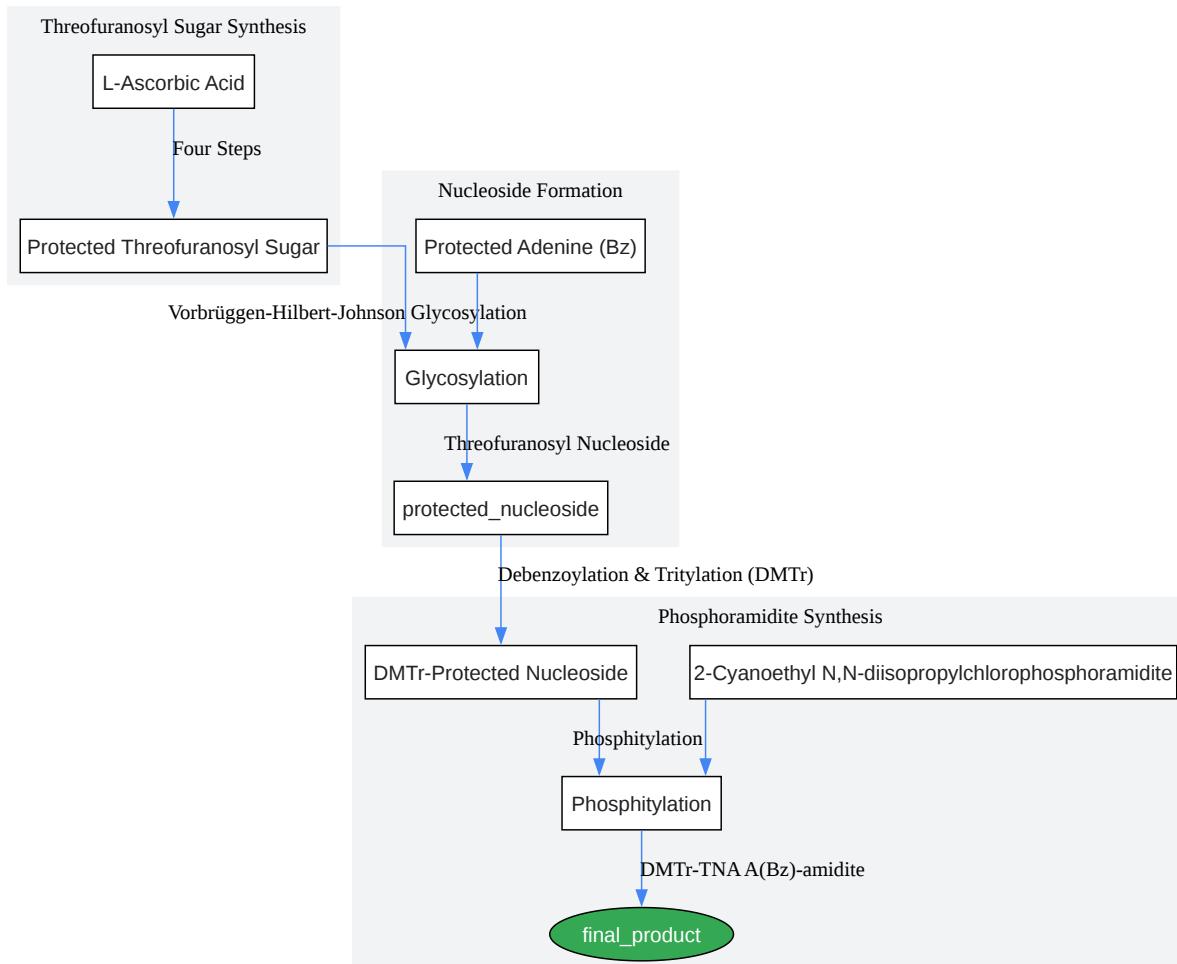
The fundamental physicochemical properties of **DMTr-TNA A(Bz)-amidite** are summarized below. This data is essential for stoichiometric calculations in synthesis, analytical characterization, and quality control.

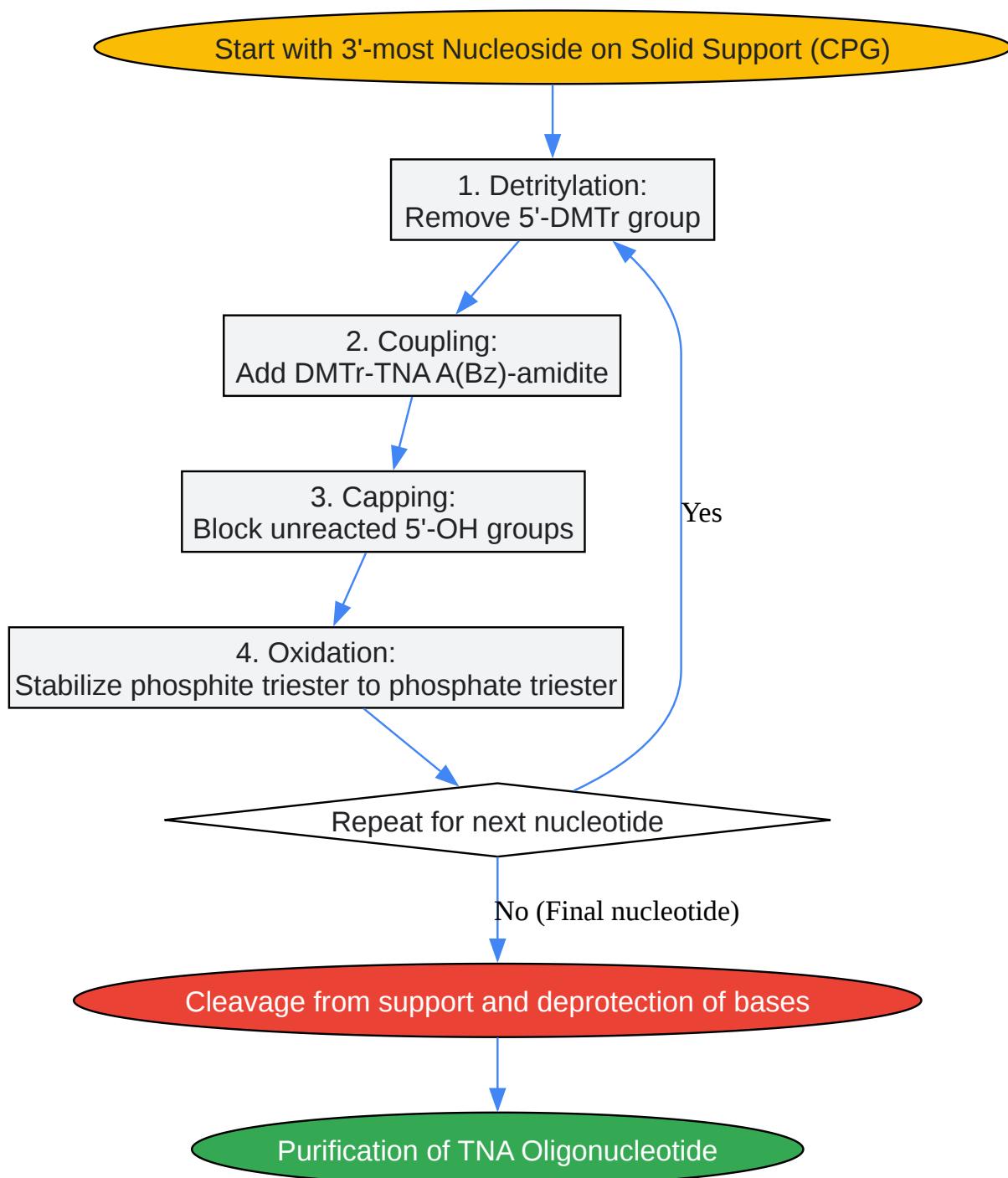
Property	Value	Citations
Molecular Formula	C46H50N7O7P	[1] [2] [3] [4]
Molecular Weight	843.9 g/mol	[1] [2] [3] [4]
Exact Molecular Weight	843.921762 g/mol	[4]
CAS Number	325683-93-0	[3] [4]
Appearance	A solid	[3] [4]
Storage Conditions	-20°C	[2] [3]
Purity	≥98%	[3] [4]
Solubility	Sparingly soluble in DMSO and Ethanol (1-10 mg/ml)	[3]

Synthesis and Chemical Logic

The synthesis of **DMTr-TNA A(Bz)-amidite** is a multi-step process that begins with a readily available chiral precursor, L-ascorbic acid. The overall synthetic strategy involves the formation of the protected threofuranosyl sugar, followed by glycosylation with a protected adenine base, and finally, phosphorylation to yield the reactive phosphoramidite.

The logical progression of the synthesis is depicted in the following diagram:



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